

Essential Safety and Disposal Procedures for m-Cresol, 6-nonyl-

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Compound of Interest

Compound Name: *m-Cresol, 6-nonyl-*

Cat. No.: *B1675971*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **m-Cresol, 6-nonyl-**, a member of the alkylated phenol chemical family. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on the properties and hazards associated with the broader categories of nonylphenols and alkylated phenols. These compounds are recognized for their potential environmental toxicity.

Key Safety Considerations:

- **Environmental Hazard:** Nonylphenols, a category that includes **m-Cresol, 6-nonyl-**, are known to be persistent in the aquatic environment and are toxic to aquatic organisms.^{[1][2]} They are also recognized as endocrine disruptors, which can have adverse effects on wildlife.^{[1][3]}
- **Personal Protective Equipment (PPE):** When handling **m-Cresol, 6-nonyl-**, appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times to prevent skin and eye contact.^[4]
- **Handling Precautions:** All procedures involving this compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.^[5]

Properties of Nonylphenols:

The following table summarizes the general physicochemical properties of nonylphenols, which can be used as a reference for handling and storage of **m-Cresol, 6-nonyl-**.

Property	Value
Appearance	Thick, yellowish liquid with a phenolic odor
Solubility in Water	Insoluble to moderately soluble
Boiling Point	Approximately 304 °C
Melting Point	Approximately -10 °C
Density	Approximately 0.96 g/mL at 20 °C
Vapor Pressure	Low

Note: These are general properties for nonylphenols and may vary for the specific isomer **m-Cresol, 6-nonyl-**.

Step-by-Step Disposal Protocol:

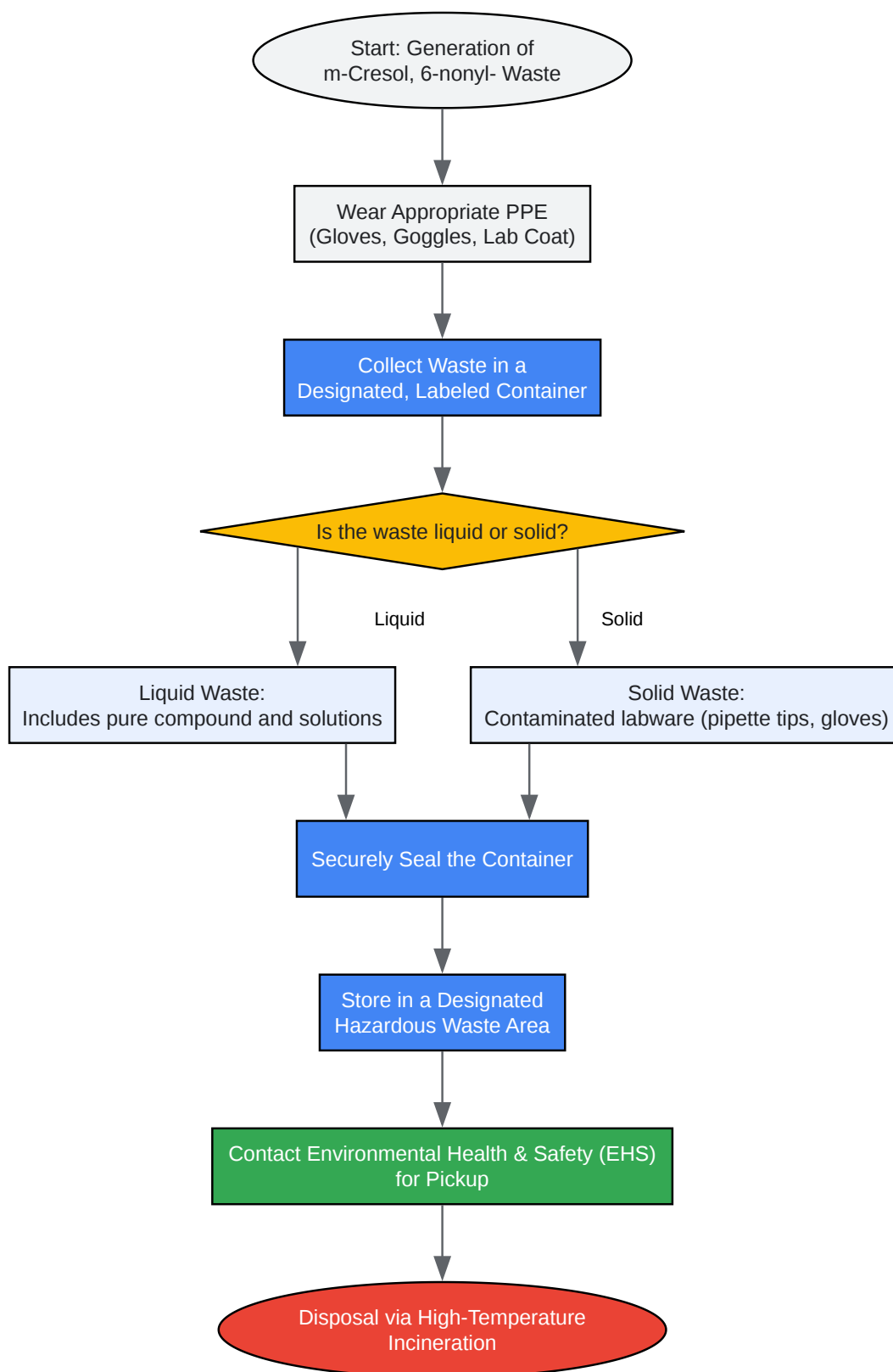
The disposal of **m-Cresol, 6-nonyl-** must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[5][6]}

- Waste Collection:
 - Collect all waste containing **m-Cresol, 6-nonyl-**, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, and paper towels), in a designated and clearly labeled hazardous waste container.^{[4][5][7]}
 - The container must be made of a material compatible with phenols and should have a secure, tight-fitting lid to prevent leaks and spills.^{[4][7]}
- Labeling:
 - Affix a hazardous waste label to the container. The label must include:
 - The full chemical name: "**m-Cresol, 6-nonyl-**"

- The words "Hazardous Waste"
- A clear indication of the hazards (e.g., "Toxic," "Environmental Hazard")
- The date of accumulation
- The laboratory or department information
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents.[\[8\]](#)
 - The storage area should have secondary containment to prevent the spread of material in case of a leak.
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[4\]](#)[\[8\]](#)
 - The primary method for the disposal of phenolic waste is high-temperature incineration at a licensed facility to ensure its complete destruction.[\[6\]](#)[\[7\]](#)

Disposal Workflow Diagram:

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **m-Cresol, 6-nonyl-**.



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Caption: Disposal workflow for **m-Cresol, 6-nonyl-**.

By adhering to these procedures, you can ensure the safe handling and environmentally responsible disposal of **m-Cresol**, **6-nonyl-**, thereby protecting yourself, your colleagues, and the environment. Always consult your institution's specific waste management guidelines for any additional requirements.

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